

# An In-depth Technical Guide to the Physical Properties of Ethyl Cyclopropanecarboxylate

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## Compound of Interest

Compound Name: Ethyl cyclopropanecarboxylate

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This technical guide provides a comprehensive overview of the core physical properties of **ethyl cyclopropanecarboxylate**, an important reagent in organic synthesis. The information is presented to support research, development, and quality control activities.

## Quantitative Physical Properties

The key physical properties of **ethyl cyclopropanecarboxylate** are summarized in the table below for easy reference and comparison.

Property	Value	Units	Conditions
Molecular Formula	C6H10O2	-	-
Molecular Weight	114.14	g/mol	-
Boiling Point	129-134	°C	(lit.)
Density	0.96	g/mL	at 25 °C (lit.)
Refractive Index	1.420	-	n20/D (lit.)
Flash Point	18	°C	(closed cup)
Solubility	Not miscible in water	-	-
Appearance	Colorless to light yellow clear liquid	-	-

## Experimental Protocols for Property Determination

Detailed methodologies for determining the key physical properties of **ethyl cyclopropanecarboxylate** are outlined below. These protocols are based on standard laboratory practices.

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For small sample volumes, a micro-boiling point determination is a suitable method. [\[1\]](#)

Apparatus:

- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., oil bath or heating block)
- Stirrer (if using an oil bath)

## Procedure:

- Place a few milliliters of **ethyl cyclopropanecarboxylate** into the small test tube.
- Invert the sealed capillary tube and place it into the test tube with the open end submerged in the liquid.
- Attach the test tube to a thermometer, ensuring the bulb of the thermometer is level with the bottom of the test tube.
- Immerse the assembly into the heating bath.
- Heat the bath gently and observe the capillary tube. A slow stream of bubbles will emerge as the air trapped inside expands.
- Continue heating until a rapid and continuous stream of bubbles is observed from the capillary tube. This indicates that the liquid has reached its boiling point.
- Record the temperature at which the rapid stream of bubbles is observed. This is the boiling point of the liquid.<sup>[1]</sup>
- For increased accuracy, the determination can be repeated, and the average value taken.

Density is the mass per unit volume of a substance. A straightforward method for determining the density of a liquid involves measuring the mass of a known volume.<sup>[2]</sup><sup>[3]</sup>

## Apparatus:

- Graduated cylinder or pycnometer (density bottle)
- Analytical balance

## Procedure:

- Measure the mass of a clean, dry graduated cylinder or pycnometer ( $m_1$ ).
- Add a known volume ( $V$ ) of **ethyl cyclopropanecarboxylate** to the graduated cylinder or fill the pycnometer to its calibrated volume.

- Measure the combined mass of the container and the liquid ( $m_2$ ).
- The mass of the liquid ( $m$ ) is calculated as  $m = m_2 - m_1$ .
- The density ( $\rho$ ) is then calculated using the formula:  $\rho = m / V$ .<sup>[2]</sup>
- Ensure all measurements are made at a constant, recorded temperature, as density is temperature-dependent.

The refractive index of a substance is a dimensionless number that describes how light propagates through that medium. It is a characteristic property and can be used to identify and assess the purity of a substance.

Apparatus:

- Abbe refractometer or a digital refractometer

Procedure:

- Calibrate the refractometer using a standard sample with a known refractive index (e.g., distilled water).
- Ensure the prism of the refractometer is clean and dry.
- Place a few drops of **ethyl cyclopropanecarboxylate** onto the prism.
- Close the prism and allow the sample to equilibrate to the instrument's temperature (typically 20°C).
- Look through the eyepiece (for an Abbe refractometer) or read the digital display to obtain the refractive index reading.
- The reading should be taken at the D-line of sodium (589 nm), which is standard.
- Clean the prism thoroughly after the measurement.

Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution.<sup>[4]</sup>

A qualitative assessment of the solubility of **ethyl cyclopropanecarboxylate** in water can be

performed as follows.

Apparatus:

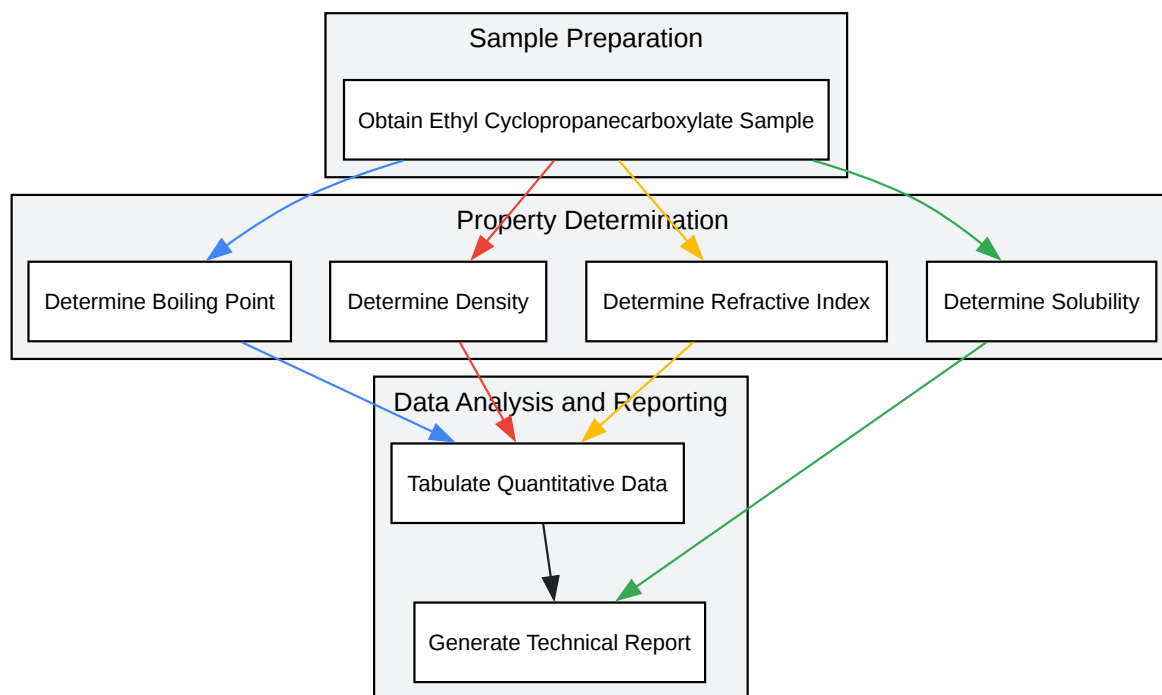
- Test tube
- Pipettes or droppers
- Vortex mixer or shaker

Procedure:

- Add a known volume of distilled water (e.g., 5 mL) to a test tube.
- Add a small, known volume of **ethyl cyclopropanecarboxylate** (e.g., 0.5 mL) to the test tube.
- Stopper the test tube and shake vigorously for a set period (e.g., 1-2 minutes).
- Allow the mixture to stand and observe. If two distinct layers form, the substance is considered immiscible or not soluble in water.<sup>[5]</sup> If a single, clear phase results, the substance is soluble. The formation of a cloudy or emulsified mixture may indicate partial solubility.

## Experimental Workflow Visualization

The following diagram illustrates the logical workflow for the experimental determination of the physical properties of **ethyl cyclopropanecarboxylate**.



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Caption: Experimental workflow for determining physical properties.

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## References

- 1. uomus.edu.iq [uomus.edu.iq]
- 2. Experiments to determine density of liquid apparatus method calculation density bottle burette measuring cylinder balance IGCSE/GCSE Physics revision notes [docbrown.info]
- 3. youtube.com [youtube.com]
- 4. Solubility – Introductory Chemistry [uen.pressbooks.pub]

- 5. Ethyl cyclopropanecarboxylate, 98% 25 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)